

An In-depth Technical Guide to the Safety and Handling of MSNT

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Compound of Interest

Compound Name: 1-(Mesitylsulfonyl)-3-nitro-1h-
1,2,4-triazole

Cat. No.: B013655

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 1-(Mesitylene-2-sulfonyl)-3-nitro-1,2,4-triazole (MSNT), a crucial coupling reagent in modern organic synthesis, particularly in the field of oligonucleotide development. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical and Physical Properties

MSNT is an organic compound that serves as a highly efficient condensing reagent.^{[1][2]} Its primary application is in facilitating the formation of phosphodiester bonds during the synthesis of oligonucleotides via the phosphotriester and phosphoramidite methods.^[3]

Property	Data
Synonyms	(2,4,6-Trimethylphenyl)-(3-nitro-1,2,4-triazol-1-yl) sulfone
CAS Number	74257-00-4
Molecular Formula	C ₁₁ H ₁₂ N ₄ O ₄ S
Molecular Weight	296.30 g/mol [1] [2] [4]
Appearance	White to light yellow crystalline powder [5]
Melting Point	134-139 °C [4] [6]
Purity	Typically ≥98%
Solubility	Soluble in chloroform [7]
Storage Temperature	Long-term: -20°C [4] [6] [7] ; Short-term: Room Temperature [7]

Hazard Identification and Toxicology

MSNT is classified under GHS07, indicating it may cause skin, eye, and respiratory irritation.[\[8\]](#) While specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) or MTD (Maximum Tolerated Dose) for MSNT are not readily available in published literature, data on the parent heterocycle, 1,2,4-triazole, provides some context for potential hazards.

Hazard Category	Classification & Precautionary Statements
Acute Toxicity	No specific data is available for MSNT. For the related compound 1,2,4-triazole, the oral LD50 in rats is reported as 1648 mg/kg bw, and the dermal LD50 is 3129 mg/kg bw.
Skin Irritation	May cause skin irritation. P280: Wear protective gloves/protective clothing.
Eye Irritation	Causes serious eye irritation. P280: Wear eye protection/face protection.
Respiratory Irritation	May cause respiratory irritation. P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area.

Note: The absence of specific toxicity data for MSNT necessitates treating it with a high degree of caution, assuming it may have significant toxicological properties. In vivo and in vitro studies would be required to definitively establish its toxicological profile.

Safe Handling and Personal Protective Equipment (PPE)

Due to its potential hazards, strict adherence to safety protocols is mandatory when handling MSNT.

Engineering Controls

- Ventilation: All handling of solid MSNT and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles or a face shield are required.

- **Skin Protection:** A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile) are mandatory. Ensure gloves are inspected before use and changed frequently, especially if contact with the substance is suspected.
- **Respiratory Protection:** For operations that may generate significant dust, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used.[6]

Storage and Incompatibility

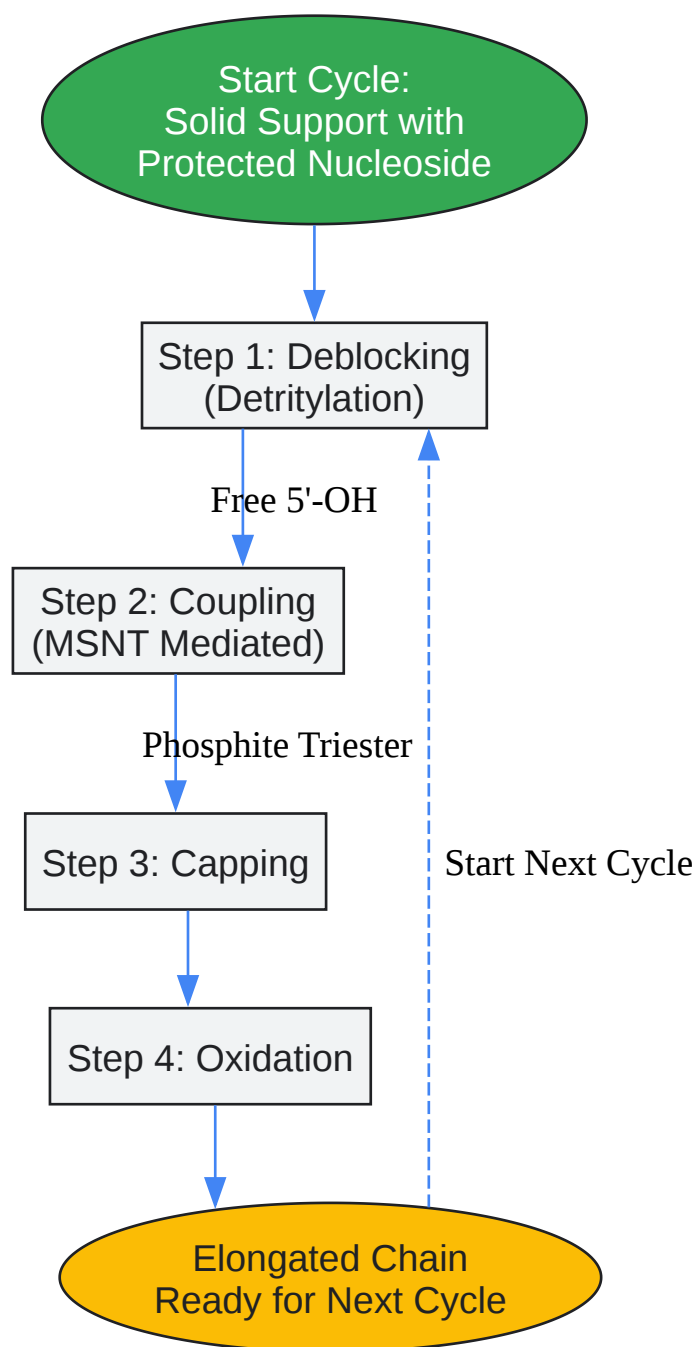
Proper storage is crucial to maintain the stability of MSNT and prevent hazardous reactions.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. [9] For long-term stability, storage at -20°C is recommended.[4][6][7] Protect from light.
- **Incompatible Materials:** Keep away from strong oxidizing agents and strong bases.

Experimental Protocols

MSNT is a key reagent in the automated solid-phase synthesis of oligonucleotides. The following is a representative protocol for a single coupling cycle using the phosphoramidite method.

Diagram of the Oligonucleotide Synthesis Cycle



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Caption: Automated phosphoramidite oligonucleotide synthesis cycle.

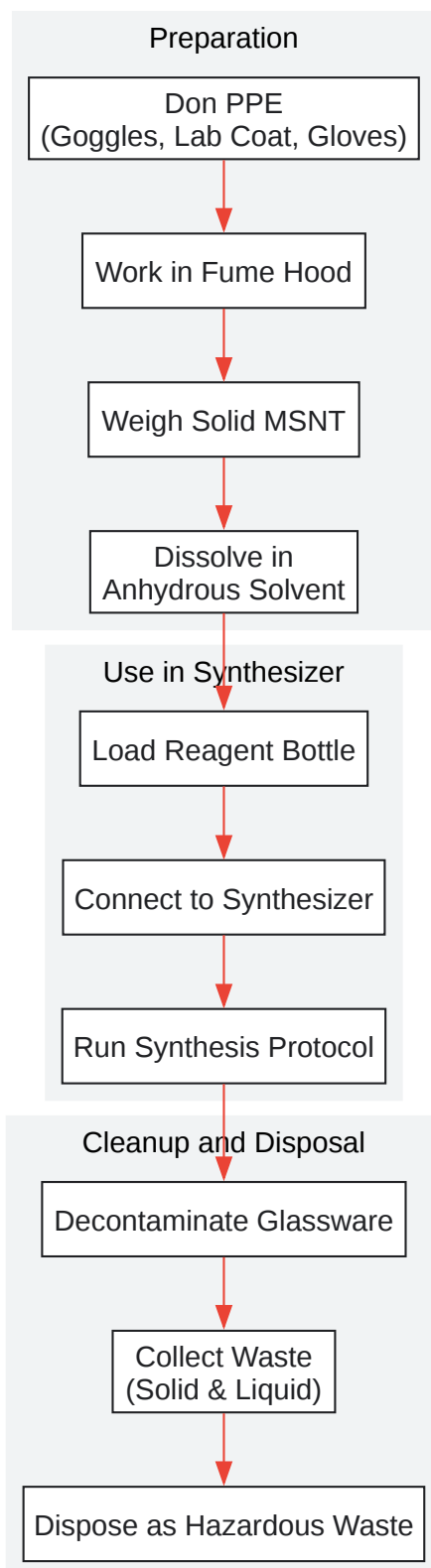
Detailed Methodology for the Coupling Step using MSNT

This protocol details the critical coupling step where MSNT is employed. It assumes the preceding deblocking (detritylation) step has been completed, exposing a free 5'-hydroxyl

group on the growing oligonucleotide chain attached to a solid support.

- Reagent Preparation:
 - Phosphoramidite Monomer Solution: Prepare a 0.1 M solution of the desired phosphoramidite (e.g., dA, dC, dG, or dT) in anhydrous acetonitrile.
 - MSNT Activator/Coupling Solution: Prepare a 0.2 M to 0.5 M solution of MSNT in anhydrous pyridine or a mixture of acetonitrile and pyridine. The optimal concentration may vary depending on the synthesizer and the scale of the synthesis. Note: Anhydrous conditions are critical for high coupling efficiency.[\[1\]](#)
 - Catalyst (Optional but recommended): A nucleophilic catalyst such as N-methylimidazole can be added to the MSNT solution to accelerate the reaction.
- Coupling Reaction:
 - Simultaneously, deliver the phosphoramidite monomer solution and the MSNT activator solution to the synthesis column containing the solid support. A molar excess of both the phosphoramidite (5-20 fold) and MSNT (10-40 fold) relative to the solid support loading is typically used to drive the reaction to completion.
 - Allow the coupling reaction to proceed for a duration of 2 to 10 minutes. The reaction time is dependent on the specific nucleoside being coupled and the efficiency of the synthesizer.
 - Following the coupling reaction, thoroughly wash the synthesis column with anhydrous acetonitrile to remove unreacted phosphoramidite, MSNT, and byproducts.
- Subsequent Steps:
 - Proceed immediately to the capping step (e.g., using acetic anhydride and N-methylimidazole) to block any unreacted 5'-hydroxyl groups and prevent the formation of deletion mutations.[\[10\]](#)
 - Follow with the oxidation step (e.g., using an iodine solution) to convert the unstable phosphite triester linkage to a stable phosphate triester.[\[11\]](#)

Logical Workflow for MSNT Handling and Use



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Caption: Safe handling workflow for MSNT from preparation to disposal.

Spill and Emergency Procedures

- **Small Spills (Solid):** In a fume hood, carefully sweep up the spilled solid, avoiding dust generation. Place into a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent and then with soap and water.
- **Large Spills:** Evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash affected skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out mouth with water and give plenty of water to drink. Seek immediate medical attention.

Waste Disposal

All MSNT waste, including empty containers, unused reagent, and solutions, must be treated as hazardous chemical waste.

- **Solid Waste:** Collect in a clearly labeled, sealed container.
- **Liquid Waste:** Collect organic solvent waste containing MSNT in a labeled, sealed, and chemically compatible container. Do not mix with incompatible waste streams.
- **Disposal Method:** The recommended disposal method for organic compounds containing sulfur and nitro groups is incineration by a licensed hazardous waste disposal facility.^[12] Do not dispose of MSNT down the drain or in regular trash.^[13] The first rinse of any container that held MSNT should be collected as hazardous waste.^[14] Always follow your local, state, and federal regulations for hazardous waste disposal.

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